

# Viscosity index of pentaerythritol tetraoleate

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## Compound of Interest

Compound Name: *Pentaerythritol tetraoleate*

Cat. No.: *B107224*

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## An In-depth Technical Guide on the Viscosity Index of **Pentaerythritol Tetraoleate**

For researchers, scientists, and drug development professionals, understanding the physicochemical properties of excipients and base oils is paramount. **Pentaerythritol tetraoleate** (PETO), a synthetic ester, is gaining attention for its desirable characteristics in various applications, including as a lubricant and potentially in drug delivery systems.[1][2] This technical guide provides a focused examination of the viscosity index of PETO, a critical parameter that defines its performance across a range of temperatures.

## Quantitative Data on Viscosity

The viscosity index (VI) is an empirical, dimensionless number that quantifies the effect of temperature change on the kinematic viscosity of an oil. A higher viscosity index signifies a smaller decrease in viscosity with increasing temperature, indicating greater stability.[3] PETO is characterized by a high viscosity index, making it suitable for applications where consistent performance under varying thermal conditions is required.[4]

The table below summarizes the typical kinematic viscosity values of **pentaerythritol tetraoleate** at 40 °C and 100 °C, along with its corresponding viscosity index.

Property	Value	Unit
Kinematic Viscosity at 40 °C	60 - 70	mm <sup>2</sup> /s (cSt)
Kinematic Viscosity at 100 °C	11.5 - 13.5	mm <sup>2</sup> /s (cSt)
Viscosity Index	≥ 175	-

[\[5\]](#)[\[6\]](#)

## Experimental Protocol: Viscosity Index Calculation

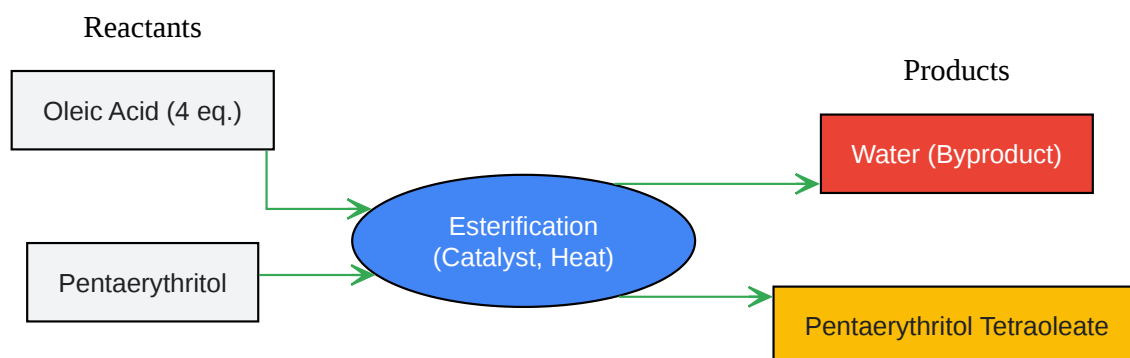
The viscosity index of **pentaerythritol tetraoleate** is calculated in accordance with the standard practice outlined in ASTM D2270.[\[3\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) This method uses the kinematic viscosity of the fluid measured at two standard temperatures, 40 °C and 100 °C.

### Methodology

- Measure Kinematic Viscosity: The kinematic viscosity of the **pentaerythritol tetraoleate** sample is first determined at 40 °C (U) and 100 °C (Y).[\[8\]](#) This is typically performed using a calibrated glass capillary viscometer as per ASTM D445.[\[7\]](#) The unit of measurement is centistokes (cSt) or square millimeters per second (mm<sup>2</sup>/s).[\[7\]](#)[\[10\]](#)
- Reference Oil Values: Based on the kinematic viscosity at 100 °C (Y), two values, L and H, are obtained from tables provided in the ASTM D2270 standard.[\[8\]](#)
  - L: The kinematic viscosity at 40 °C of a reference oil with a viscosity index of 0 that has the same kinematic viscosity at 100 °C as the test sample.[\[8\]](#)
  - H: The kinematic viscosity at 40 °C of a reference oil with a viscosity index of 100 that has the same kinematic viscosity at 100 °C as the test sample.[\[8\]](#)
- Calculate Viscosity Index (VI): The viscosity index is then calculated using one of two formulas, depending on whether the VI is less than or equal to 100, or greater than 100.[\[9\]](#) Given that PETO has a high viscosity index, the formula for VI > 100 is generally applicable.
  - For VI ≤ 100:  $VI = [(L - U) / (L - H)] * 100$
  - For VI > 100:  $VI = [((10^N) - 1) / 0.00715] + 100$  where:  $N = (\log H - \log U) / \log Y$

## Logical Relationship: Synthesis of Pentaerythritol Tetraoleate

**Pentaerythritol tetraoleate** is synthesized through the esterification of pentaerythritol with oleic acid.[11] This reaction involves combining four equivalents of oleic acid with one equivalent of pentaerythritol, typically in the presence of a catalyst and at elevated temperatures, to form the tetraester and water as a byproduct.[11]



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Caption: Synthesis of **Pentaerythritol Tetraoleate** via Esterification.

## Relevance in Drug Development

While **pentaerythritol tetraoleate** is primarily used as a high-performance lubricant and in industrial applications, its properties suggest potential utility in pharmaceutical formulations.[4] [6] Esters of pentaerythritol are being explored in drug delivery systems. For instance, pentaerythritol and its derivatives have been investigated as solid dispersion carriers to enhance the solubility and dissolution of poorly water-soluble drugs.[12] The high stability and biocompatibility of esters like PETO make them interesting candidates for novel drug delivery vehicles, although specific applications of PETO in this field are still emerging.

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